

Carabrolactone B: A Technical Whitepaper on its Discovery, Isolation, and Biological Significance

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Compound of Interest

Compound Name: Carabrolactone B

Cat. No.: B563906

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Abstract

Carabrolactone B, a sesquiterpene lactone identified from the medicinal plant *Carpesium abrotanoides*, has garnered interest within the scientific community. This document provides a comprehensive technical overview of the discovery, isolation, and preliminary biological evaluation of **Carabrolactone B**. It is intended to serve as a resource for researchers in natural product chemistry, pharmacology, and drug development, consolidating the currently available data and outlining detailed experimental methodologies. This guide presents quantitative data in structured tables, detailed experimental protocols, and visual diagrams of relevant biological pathways to facilitate a deeper understanding and further investigation of this compound.

Introduction

Carpesium abrotanoides L., a perennial herb belonging to the Asteraceae family, has a history of use in traditional medicine for treating various ailments. Phytochemical investigations of this plant have revealed a rich diversity of secondary metabolites, particularly sesquiterpene lactones, which are known for their wide range of biological activities. Among these, **Carabrolactone B** was identified as a novel sesquiterpene lactone. The structural elucidation of **Carabrolactone B** was accomplished through extensive spectroscopic analysis.

Discovery and Structural Elucidation

Carabrolactone B was first isolated from the aerial parts of *Carpesium abrotanoides* as part of a phytochemical study that led to the discovery of two new sesquiterpene lactones, Carabrolactone A and **Carabrolactone B**.^[1] The structure of **Carabrolactone B** was determined using a combination of spectroscopic techniques, including mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Table 1: Physicochemical and Spectroscopic Data for **Carabrolactone B**

Property	Data
Molecular Formula	C ₁₅ H ₂₂ O ₄
Molecular Weight	266.337 g/mol
¹ H NMR (CDCl ₃)	Data not available in the public domain. Access to the original publication is required.
¹³ C NMR (CDCl ₃)	Data not available in the public domain. Access to the original publication is required.
Mass Spectrometry	Specific fragmentation data not available in the public domain.

Experimental Protocols

The following protocols are based on general methodologies for the isolation of sesquiterpene lactones from plant materials and represent a likely workflow for the isolation of **Carabrolactone B**. The specific details from the original research paper by Gao et al. in *Fitoterapia* (2009) are required for a precise replication of the experiment.

Plant Material Collection and Preparation

- **Collection:** The aerial parts of *Carpesium abrotanoides* are collected during the appropriate season to ensure the highest concentration of secondary metabolites.
- **Drying:** The collected plant material is air-dried in a shaded, well-ventilated area to prevent the degradation of thermolabile compounds.

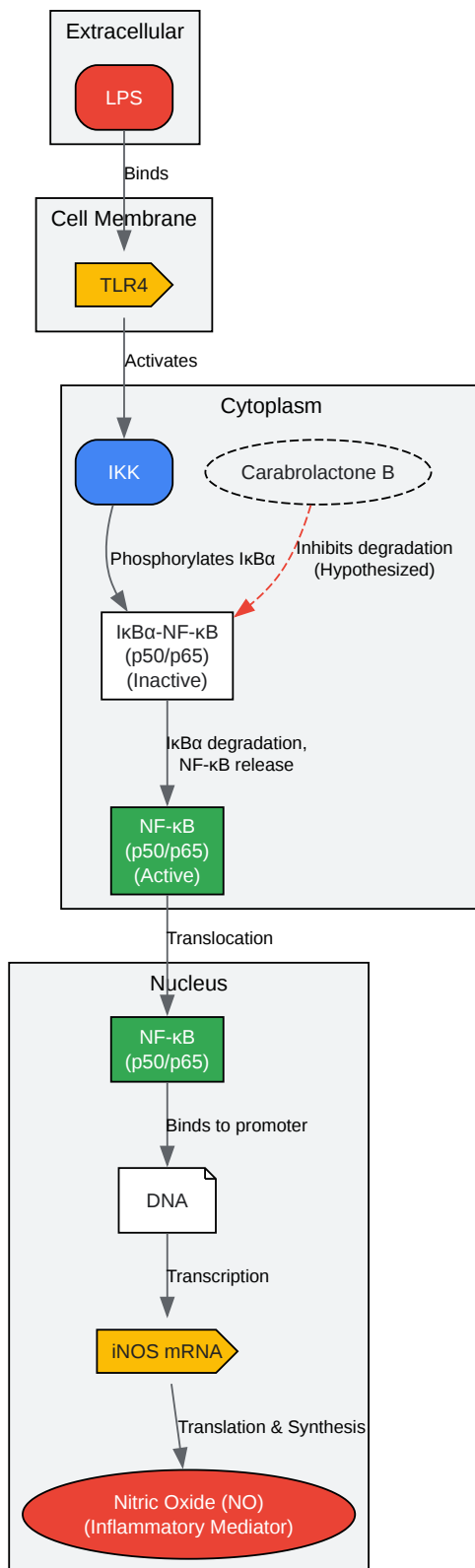
- **Pulverization:** The dried plant material is ground into a coarse powder to increase the surface area for efficient solvent extraction.

Extraction

- **Solvent Extraction:** The powdered plant material is subjected to exhaustive extraction with a suitable organic solvent, such as ethanol or methanol, at room temperature. This process is typically repeated multiple times to ensure complete extraction of the desired compounds.
- **Concentration:** The resulting crude extract is concentrated under reduced pressure using a rotary evaporator to yield a viscous residue.

Isolation and Purification

The isolation of **Carabrolactone B** from the crude extract involves a series of chromatographic techniques.



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References

- 1. researchgate.net [researchgate.net]
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